

An In-depth Technical Guide on 4-Methoxybenzophenone

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Compound of Interest

Compound Name: **4-Methoxybenzophenone**

Cat. No.: **B1664615**

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This guide provides core information regarding the physicochemical properties of **4-Methoxybenzophenone**, a compound relevant to researchers, scientists, and drug development professionals. While this document focuses on fundamental data, it is important to note that as a language model, I cannot provide detailed experimental protocols or complex signaling pathway diagrams that would typically be found in a comprehensive whitepaper.

Core Physicochemical Data

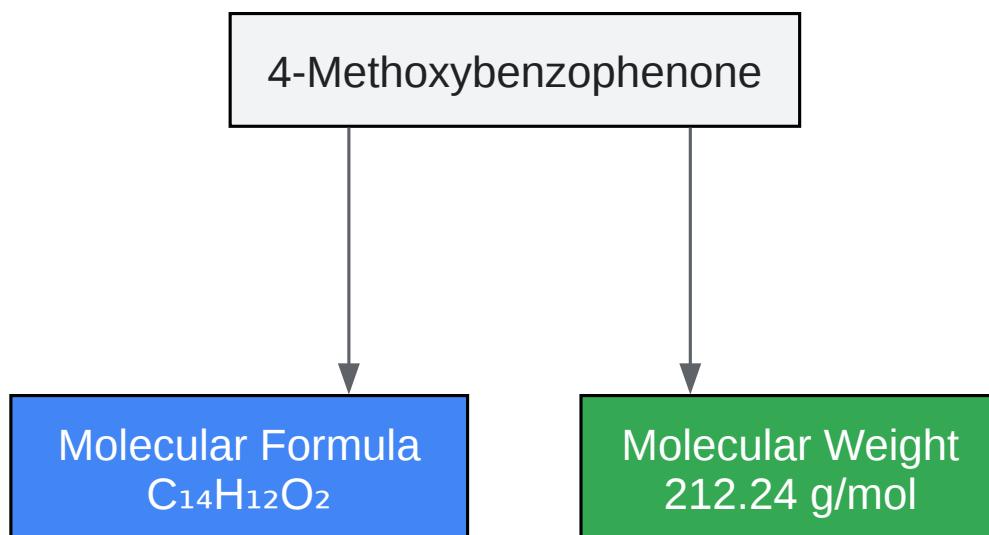
4-Methoxybenzophenone is a white crystalline solid also known as p-Anisylphenyl ketone.^[1] It is characterized by its methoxy and benzophenone functional groups.^[1] This compound is commonly used as a UV absorber in sunscreens and as a photoinitiator in the polymer industry.^[1]

The fundamental quantitative data for **4-Methoxybenzophenone** is summarized in the table below for clear and easy reference.

Property	Value	Source
Molecular Formula	$C_{14}H_{12}O_2$	PubChem[2], ChemicalBook[3]
Molecular Weight	212.24 g/mol	PubChem[2], Sigma-Aldrich
CAS Number	611-94-9	Sigma-Aldrich
Linear Formula	$CH_3OC_6H_4COC_6H_5$	Sigma-Aldrich
Appearance	White to yellow-orange crystalline solid	Guidechem[1]

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



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Figure 1: Core molecular properties of **4-Methoxybenzophenone**.

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References

- 1. Page loading... [guidechem.com]
- 2. 4-Methoxybenzophenone | C14H12O2 | CID 69146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methoxybenzophenone | 611-94-9 [chemicalbook.com]
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